

Certificate of Analysis: trans-Chlordane-13C10 - A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *trans Chlordane-13C10*

Cat. No.: *B15599535*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical data and experimental protocols associated with a representative Certificate of Analysis for trans-Chlordane-13C10. This isotopically labeled internal standard is critical for the accurate quantification of trans-chlordane in environmental and biological matrices.

Product Information

trans-Chlordane-13C10 is the isotopically labeled form of trans-chlordane, a component of the technical chlordane pesticide mixture. The incorporation of ten carbon-13 atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based analytical methods.

Parameter	Specification	Source
Product Name	trans-Chlordane (γ) ($^{13}\text{C}_{10}$, 99%)	[1]
Catalog Number	CLM-4792-1.2 (Representative)	[1]
Molecular Formula	$^{13}\text{C}_{10}\text{H}_6\text{Cl}_8$	[2]
Molecular Weight	419.71 g/mol	[1][2]
Labeled CAS Number	1262969-05-0	[1][2]
Unlabeled CAS Number	5103-74-2	[1]
Solution	100 µg/mL in nonane	[1]
Storage	Store refrigerated (+2°C to +8°C). Protect from light.	[1]

Analytical Data

The following tables summarize the quantitative data typically presented in a Certificate of Analysis for a stable isotope-labeled standard.

Chemical Purity

Test	Method	Result
Chemical Purity	Gas Chromatography-Mass Spectrometry (GC-MS)	≥98%

Isotopic Purity

Test	Method	Result
Isotopic Enrichment	Gas Chromatography-Mass Spectrometry (GC-MS)	≥99 atom % ^{13}C

Concentration

Test	Method	Result
Concentration	Gravimetric Preparation, verified by GC-MS	100 µg/mL ± 5% in Nonane

Experimental Protocols

This section details the methodologies for the key experiments cited in the analysis of trans-Chlordane-13C10.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Identity

Purpose: To confirm the chemical identity and determine the chemical purity of the trans-Chlordane-13C10 standard.

Instrumentation: A high-resolution gas chromatograph coupled to a mass spectrometer (e.g., Agilent 7890B GC with a 5977B MSD).

GC Conditions:

- Column: HP-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.
- Injector: Splitless mode at 250°C.
- Oven Program: Initial temperature of 100°C, hold for 1 minute, ramp to 280°C at 10°C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.

MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.

- Scan Range: m/z 50-500.

Data Analysis: The identity is confirmed by comparing the retention time and mass spectrum of the analyte with a known reference standard of trans-chlordane. Purity is calculated by integrating the peak area of trans-Chlordane-13C10 relative to the total ion chromatogram area.

Isotopic Enrichment Analysis by GC-MS

Purpose: To determine the isotopic enrichment of ^{13}C in the trans-Chlordane-13C10 standard.

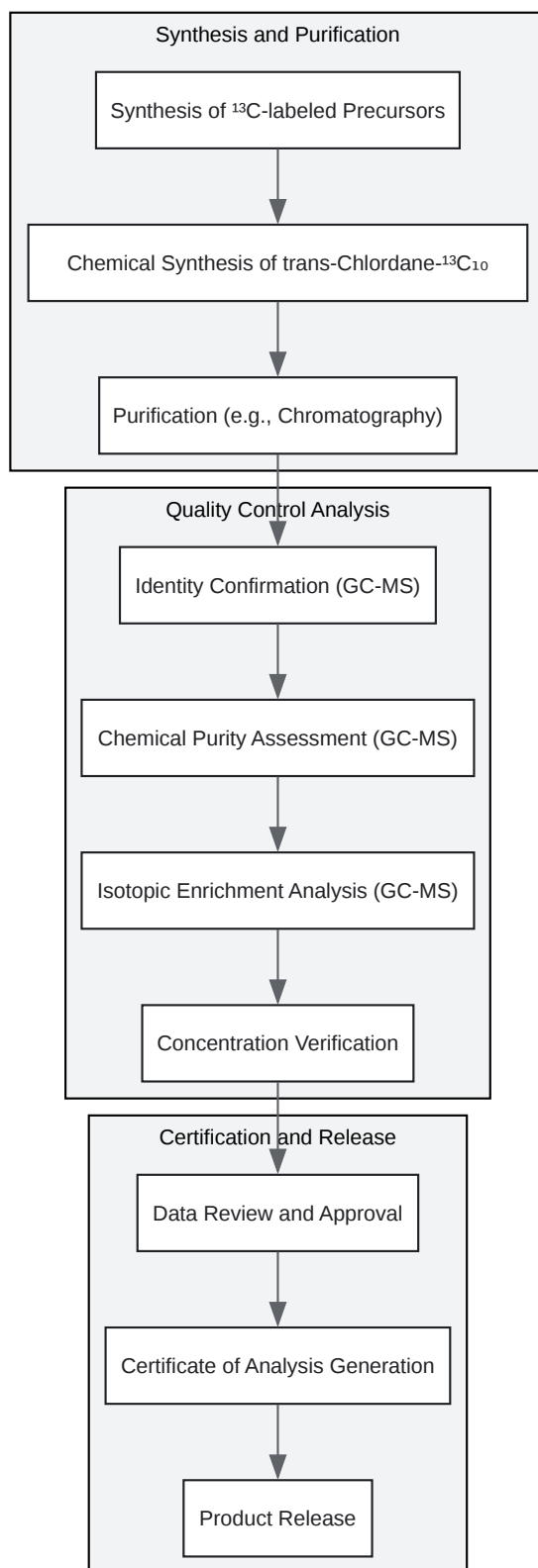
Instrumentation and Conditions: As described in Section 3.1.

Data Analysis: The mass spectrum of the trans-Chlordane-13C10 is analyzed to determine the relative abundance of the molecular ion cluster. The isotopic enrichment is calculated based on the intensity of the $^{13}\text{C}_{10}$ isotopologue relative to the sum of all isotopologues.

Visualizations

Quality Control Workflow

The following diagram illustrates the typical quality control workflow for the certification of a trans-Chlordane-13C10 standard.

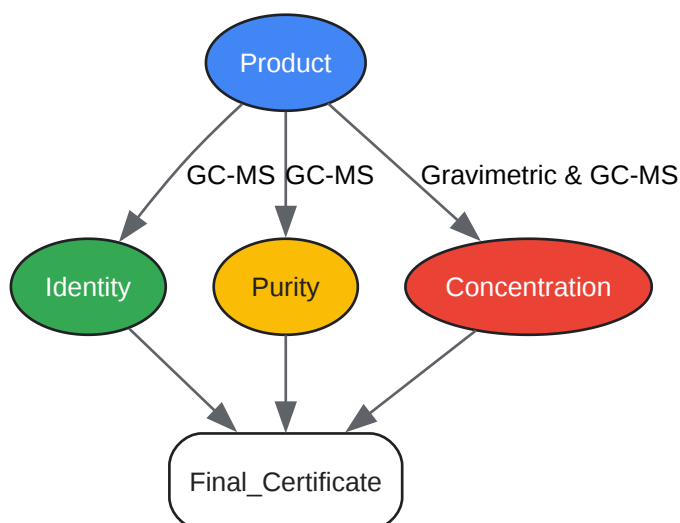


[Click to download full resolution via product page](#)

Caption: Quality control workflow for trans-Chlordane-¹³C₁₀.

Logical Relationship of Analytical Tests

The following diagram shows the relationship between the analytical tests performed to ensure the quality of the standard.



[Click to download full resolution via product page](#)

Caption: Interrelation of analytical quality control tests.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [trans-13C10-Chlordane \(13C10, 99%\) 100 µg/mL in nonane - Cambridge Isotope Laboratories, CLM-4792-1.2 \[isotope.com\]](#)
- 2. [file.medchemexpress.com \[file.medchemexpress.com\]](https://file.medchemexpress.com)
- To cite this document: BenchChem. [Certificate of Analysis: trans-Chlordane-13C10 - A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15599535/docs#certificate-of-analysis-trans-chlordane-13c10-a-technical-guide\]](https://www.benchchem.com/product/b15599535/docs#certificate-of-analysis-trans-chlordane-13c10-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)